



OSu-PEG4-VC-PAB-MMAE storage and handling instructions

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Compound of Interest

Compound Name: OSu-PEG4-VC-PAB-MMAE

Cat. No.: B10855453 Get Quote

Application Notes and Protocols: OSu-PEG4-VC-PAB-MMAE

For Researchers, Scientists, and Drug Development Professionals

Introduction

OSu-PEG4-VC-PAB-MMAE is a key component in the development of Antibody-Drug Conjugates (ADCs). It is a drug-linker conjugate that combines the potent microtubule-disrupting agent, Monomethyl Auristatin E (MMAE), with a linker system designed for conditional release within target cells. This linker consists of a Valine-Citulline (VC) dipeptide that is cleavable by lysosomal proteases like Cathepsin B, a self-immolative p-aminobenzylcarbamate (PAB) spacer, a PEG4 spacer to enhance solubility, and an N-Hydroxysuccinimide (OSu) ester to facilitate conjugation to antibodies.[1] This document provides detailed instructions for the proper storage, handling, and reconstitution of OSu-PEG4-VC-PAB-MMAE to ensure its stability and integrity for research applications.

Storage and Stability

Proper storage of **OSu-PEG4-VC-PAB-MMAE** is critical to maintain its chemical integrity and functionality. The following table summarizes the recommended storage conditions and stability information.



Parameter	Recommendation	Source(s)
Storage Temperature	-80°C	[2][3][4][5]
Light Exposure	Protect from light	
Atmosphere	Store under a nitrogen atmosphere	_
Shipping Condition	Shipped on blue ice	_
Stock Solution Stability	6 months at -80°C	_
Long-term Solution Storage	Not recommended	_

Handling and Safety Precautions

OSu-PEG4-VC-PAB-MMAE contains the highly potent cytotoxic agent MMAE. MMAE is fatal if swallowed or inhaled, causes skin and eye irritation, and is suspected of causing genetic defects and damaging fertility or the unborn child. Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

All handling of **OSu-PEG4-VC-PAB-MMAE**, both in solid and solution form, should be conducted in a designated area, preferably within a certified chemical fume hood or a biological safety cabinet. The following PPE is required:



PPE	Specification	Source(s)
Gloves	Two pairs of powder-free nitrile gloves	
Lab Coat	Impervious, disposable lab coat or gown	_
Eye Protection	Safety goggles with side- shields or a face shield	_
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form.	-

General Handling Guidelines

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the area where the compound is handled.
- · Wash hands thoroughly after handling.
- Ensure adequate ventilation to minimize inhalation exposure.
- All disposable materials that come into contact with the compound (e.g., pipette tips, tubes, gloves) should be treated as hazardous waste and disposed of according to institutional guidelines for cytotoxic waste.

Spill and Exposure Procedures

- Spills: In case of a spill, immediately evacuate the area. Wearing appropriate PPE, cover the spill with an absorbent material. Decontaminate the area with a suitable cleaning agent (e.g., 10% bleach solution followed by a water rinse). Collect all contaminated materials in a sealed container for hazardous waste disposal.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least
 15 minutes. Remove contaminated clothing. Seek medical attention.



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Reconstitution Protocol

OSu-PEG4-VC-PAB-MMAE is typically supplied as a lyophilized powder. Reconstitution should be performed under aseptic conditions in a chemical fume hood or biological safety cabinet.

Reconstitution for In Vitro Applications

Step	Procedure
1. Reagent Preparation	Bring the vial of OSu-PEG4-VC-PAB-MMAE and the required solvent (e.g., anhydrous DMSO) to room temperature.
2. Dissolution	Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add the calculated volume of DMSO. The compound is soluble in DMSO at 100 mg/mL.
3. Mixing	Gently vortex or sonicate the vial to ensure complete dissolution.
4. Aliquoting & Storage	Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C. Stock solutions are stable for up to 6 months when stored properly.

Preparation of Working Solutions for In Vivo Experiments



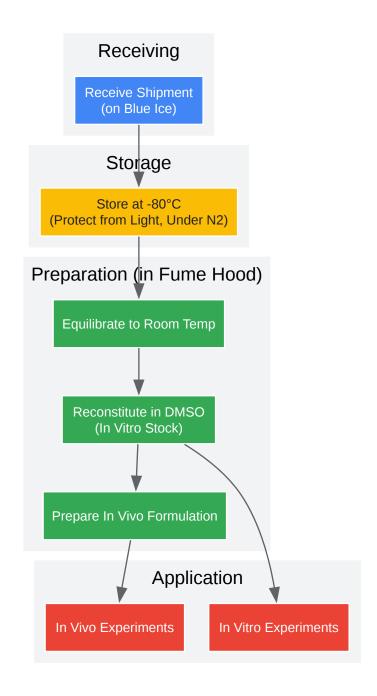
It is recommended to prepare working solutions for in vivo experiments fresh on the day of use. The following is an example protocol for preparing a formulation for intravenous administration.

Step	Procedure
1. Initial Dissolution	Prepare a stock solution of OSu-PEG4-VC-PAB-MMAE in DMSO (e.g., 25 mg/mL).
2. Co-solvent Addition	In a sterile tube, add the required volume of the DMSO stock solution.
3. Formulation	Add the co-solvents in the following order, mixing thoroughly after each addition: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
4. Final Concentration	This protocol can yield a clear solution with a solubility of at least 2.5 mg/mL.
5. Administration	The freshly prepared solution should be administered to the animals shortly after preparation.

Experimental Workflows and Signaling Pathways Experimental Workflow for Handling and Preparation

The following diagram illustrates the general workflow for receiving, storing, handling, and preparing **OSu-PEG4-VC-PAB-MMAE** for experimental use.





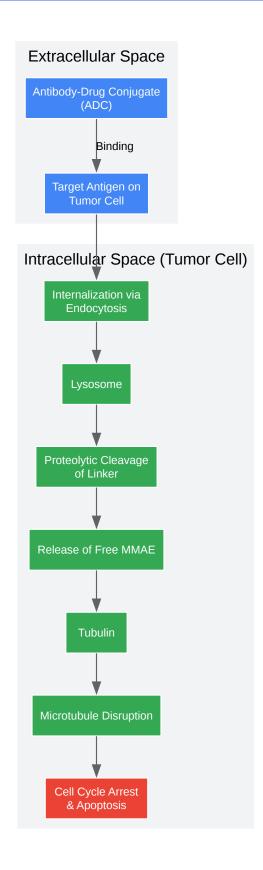
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Caption: Workflow for **OSu-PEG4-VC-PAB-MMAE** from receipt to experimental use.

Signaling Pathway of MMAE-Based Antibody-Drug Conjugates

OSu-PEG4-VC-PAB-MMAE is a component used to create ADCs. The following diagram illustrates the general mechanism of action for an ADC containing MMAE.





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Caption: General mechanism of action for an MMAE-based Antibody-Drug Conjugate.



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